

safety and handling precautions for 2,2,2trichloroethyl carbamate

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Compound of Interest

Compound Name: 2,2,2-Trichloroethyl carbamate

Cat. No.: B086459

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An In-depth Technical Guide to the Safety and Handling of 2,2,2-Trichloroethyl Carbamate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). **2,2,2-Trichloroethyl carbamate** is a chemical for research use only and is not intended for human or veterinary use.[1] Users should always consult the most up-to-date SDS from their supplier and adhere to all institutional and regulatory safety protocols.

Introduction

2,2,2-Trichloroethyl carbamate is an organic compound utilized in synthetic chemistry. It is a derivative of carbamic acid and is related to the widely used 2,2,2-trichloroethoxycarbonyl (Troc) protecting group, which is a carbamate protecting group for amines.[1] The Troc group is valued for its stability in a range of conditions and its selective removal under reductive conditions.[1] Given its chemical nature and the general toxicity of carbamates, a thorough understanding of its safety and handling precautions is imperative for all personnel who may come into contact with it.

Chemical and Physical Properties

Limited specific experimental data for **2,2,2-trichloroethyl carbamate** is publicly available. The following table summarizes key identification information.



Property	Value
Chemical Name	2,2,2-Trichloroethyl carbamate
CAS Number	107-69-7
Molecular Formula	C ₃ H ₄ Cl ₃ NO ₂
Molecular Weight	192.42 g/mol
SMILES	C(C(CI)(CI)CI)OC(=O)N
InChI Key	QPLJYAKLSCXZSF-UHFFFAOYSA-N

Toxicological Data

Comprehensive toxicological data for **2,2,2-trichloroethyl carbamate** is not widely published. However, some acute toxicity data has been reported. Carbamates as a class are known to be inhibitors of acetylcholinesterase, an enzyme critical for nerve function.[2] Exposure can lead to an accumulation of acetylcholine, resulting in overstimulation of the nervous system.[2]

Table 3.1: Acute Toxicity Data

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects
LDLo (Lowest published lethal dose)	Oral	Mouse	750 mg/kg	Details of toxic effects not reported other than lethal dose value.
LD50 (Lethal dose, 50 percent kill)	Intraperitoneal	Mouse	750 mg/kg	Details of toxic effects not reported other than lethal dose value.

Table 3.2: GHS Hazard and Precautionary Statements[3]



Code	Statement	
H302	Harmful if swallowed.	
H315	Causes skin irritation.	
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.	

Experimental Protocols and Handling Precautions

Due to the limited specific data, handling of **2,2,2-trichloroethyl carbamate** should be conducted with the assumption that it is a hazardous substance. The following protocols are based on general best practices for handling chemical reagents of this nature.

Engineering Controls

Ventilation: All work with 2,2,2-trichloroethyl carbamate should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[4]



 Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[5]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[6]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation or puncture before use.[6]
 - Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or where there is a risk of splashing, a full chemical-resistant suit may be necessary.
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, a NIOSH-approved respirator with appropriate cartridges should be used.[4]

General Handling

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or dust.[4]
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[4]
- Keep containers tightly closed when not in use.[6]

Storage

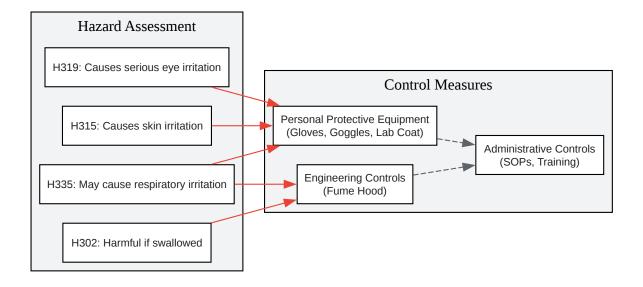
- Store in a cool, dry, and well-ventilated area.[4]
- Recommended long-term storage is at 2°C 8°C.[3]
- Keep containers tightly closed to prevent moisture ingress.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Spill and Disposal Procedures



- · Spill:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE, including respiratory protection.[7]
 - For liquid spills, absorb with an inert material such as sand, silica gel, or universal binder.
 [4]
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[4][7]
 - Do not allow the chemical to enter drains or waterways.[7]
- Disposal:
 - Dispose of waste in accordance with all local, regional, and national regulations for hazardous chemical waste.[7]
 - Do not mix with other waste streams unless explicitly permitted.[7]

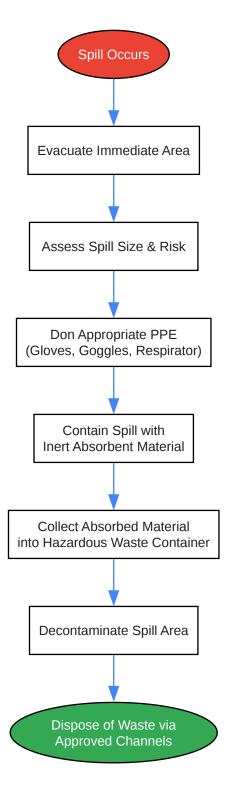
Diagrams





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Caption: Logical relationship for hazard identification and control measures.



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Caption: Experimental workflow for responding to a chemical spill.

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